

One-pot synthesis of Gefitinib intermediates

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Compound of Interest

Compound Name: 6-(3-chloropropoxy)-7-methoxyquinazolin-4(3H)-one

CAS No.: 574738-93-5

Cat. No.: B3272874

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Application Note: Streamlined One-Pot Synthesis of Gefitinib Intermediates

Executive Summary

This technical guide details a robust, scalable, telescoped (one-pot) protocol for the synthesis of Gefitinib (ZD1839), a selective EGFR tyrosine kinase inhibitor. Unlike conventional multi-step routes that isolate the hydrolytically unstable 4-chloroquinazoline intermediate, this protocol combines the chlorination activation and nucleophilic aromatic substitution (S_NAr) into a single streamlined operation.

By eliminating the isolation of the sensitizing and unstable 4-chloro-7-methoxy-6-(3-morpholinopropoxy)quinazoline, this method significantly improves yield (>85%), reduces cycle time, and minimizes operator exposure to potent intermediates.

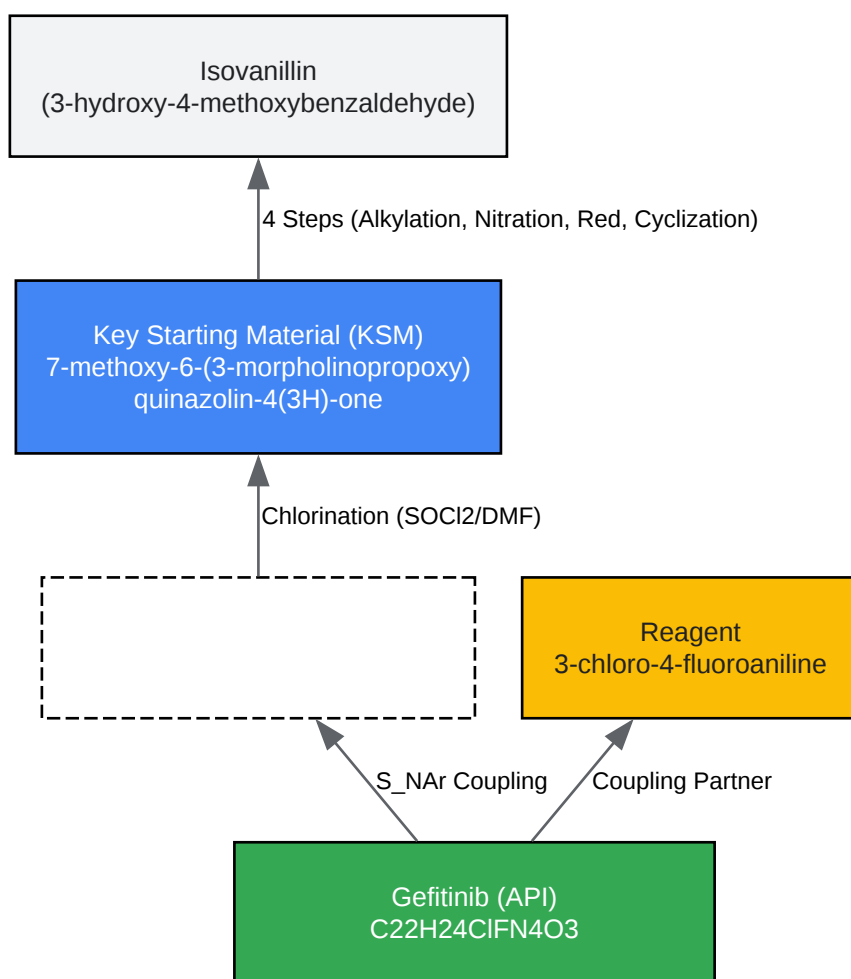
Retrosynthetic Analysis & Strategy

The synthesis of Gefitinib is best approached convergently.^[1] The critical bottleneck in legacy routes (e.g., the original AstraZeneca route) is the handling of the 4-chloroquinazoline

intermediate, which is prone to hydrolysis back to the starting quinazolinone upon exposure to atmospheric moisture.

Strategic Shift: Instead of isolating the chloride, we utilize a Vilsmeier-Haack-type activation using Thionyl Chloride (

) and catalytic DMF, followed immediately by an in-situ solvent switch and coupling with 3-chloro-4-fluoroaniline.



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Figure 1: Retrosynthetic strategy highlighting the bypassed isolation of the unstable chloro-intermediate.

Technical Deep Dive: The One-Pot Mechanism

The reaction proceeds through two distinct phases within the same reactor:

- Phase I: Activation (Chlorination) The quinazolinone oxygen is activated by thionyl chloride (). Catalytic Dimethylformamide (DMF) forms the reactive Vilsmeier reagent (chloroiminium ion), which facilitates the conversion of the tautomeric lactam to the imidoyl chloride.
 - Critical Control: Complete removal of excess is vital before adding the aniline to prevent side reactions (e.g., N-sulfinylation of the aniline).
- Phase II: Nucleophilic Substitution (S_NAr) The 3-chloro-4-fluoroaniline attacks the electron-deficient C-4 position of the quinazoline ring. The morpholine side chain at C-6 acts as an internal base/buffer but can also trap protons.
 - Solvent Choice: Toluene is ideal for the chlorination (azeotropic removal of), while DMF or Isopropanol is preferred for the coupling to solubilize the polar transition state.

Detailed Experimental Protocol

Safety Warning: Thionyl chloride is corrosive and releases HCl/SO₂ gas. 3-chloro-4-fluoroaniline is toxic. Perform all operations in a functioning fume hood.

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[1][2][3] [4][5][6][7][8]	Qty (Example)	Role
Quinazolinone KSM	319.36	1.0	50.0 g	Core Scaffold
Thionyl Chloride ()	118.97	10.0	114 mL	Chlorinating Agent
DMF (Anhydrous)	73.09	Cat. / Solvent	1.0 mL / 200 mL	Catalyst / Solvent
3-Chloro-4- fluoroaniline	145.56	1.2	27.3 g	Nucleophile
Toluene	92.14	Solvent	300 mL	Azeotropic Solvent

Step-by-Step Procedure

Stage 1: Activation (In-Situ Chlorination)

- Setup: Equip a 1L 3-neck Round Bottom Flask (RBF) with a mechanical stirrer, reflux condenser, temperature probe, and a caustic scrubber (NaOH trap) for off-gassing.
- Charging: Charge Quinazolinone KSM (50.0 g) and Toluene (250 mL). Stir to form a suspension.
- Catalyst Addition: Add catalytic DMF (1.0 mL).
- Reagent Addition: Add Thionyl Chloride (114 mL) dropwise over 30 minutes. Expect mild exotherm and gas evolution.
- Reaction: Heat the mixture to Reflux (75-80°C) for 3-4 hours.
 - Checkpoint: The suspension should clear to a solution, indicating conversion to the soluble chloro-intermediate.

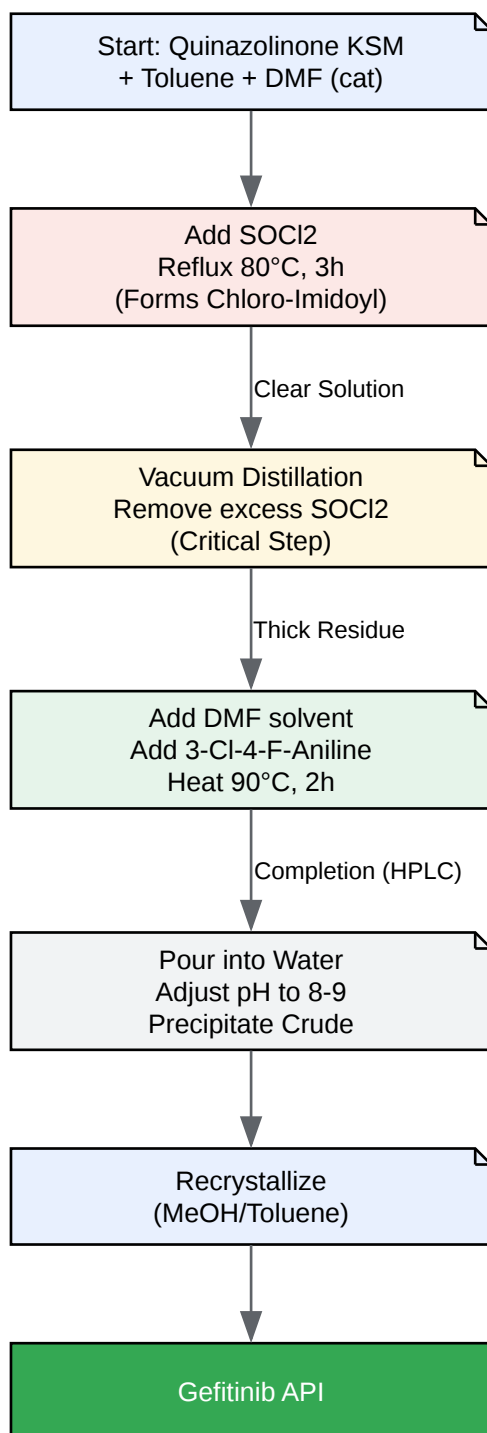
- IPC (In-Process Control): Take an aliquot, quench in dry methanol. HPLC should show <1% starting material (detected as the methyl ether derivative).
- Distillation: Switch condenser to distillation mode. Distill off Toluene and excess under reduced pressure (vacuum) at <60°C until a thick residue remains.
- Chase: Add fresh Toluene (100 mL) and distill again to ensure complete removal of . Critical: Residual will degrade the aniline in the next step.

Stage 2: Coupling (One-Pot) 8. Solvent Switch: Redissolve the residue in DMF (200 mL) or Isopropanol (300 mL). Note: DMF provides faster kinetics; IPA gives a cleaner impurity profile. 9. Coupling: Add 3-Chloro-4-fluoroaniline (27.3 g) in one portion. 10. Reaction: Heat to 85-90°C for 2-3 hours.

- Checkpoint: The product (Gefitinib HCl salt) may begin to precipitate if IPA is used.
- Workup:
 - Cool the reaction mass to 20-25°C.
 - Pour the mixture into Water (1.0 L) slowly (exothermic).
 - Adjust pH to 8-9 using 10% NaOH or Ammonium Hydroxide.
 - Stir for 1 hour to granulate the precipitated solid.
- Isolation: Filter the solid. Wash with Water (2 x 100 mL) and cold Methanol (50 mL).
- Purification: Recrystallize from Methanol/Toluene (9:1) or Ethyl Acetate to remove unreacted aniline and trace isomers.

Yield: Expected 60-65 g (85-92%). Purity: >99.5% (HPLC).

Process Workflow Diagram



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Figure 2: Process workflow for the telescoped synthesis.

Critical Process Parameters (CPPs) & Troubleshooting

Parameter	Specification	Impact of Deviation
Moisture Content	< 0.1% in Solvents	High moisture hydrolyzes the chloro-intermediate back to KSM, stalling the reaction.
SOCI ₂ Removal	< 1.0 equiv residual	Excess SOCI ₂ reacts with Aniline to form sulfinyl-aniline impurities (dark tar).
Coupling Temp	85-95°C	<80°C: Slow reaction. >100°C: Increases formation of N-oxide and dimer impurities.
pH Adjustment	pH 8.0 - 9.0	pH < 7: Product remains as HCl salt (water soluble loss). pH > 11: Risk of amide hydrolysis.

Impurity Control:

- Desmethyl Gefitinib: Can form if reaction temp exceeds 110°C due to ether cleavage. Keep T < 100°C.
- Positional Isomer (N-(4-chloro-3-fluorophenyl)): Originates from impure aniline starting material. Use aniline with >99.5% isomeric purity.

Analytical Validation (HPLC Method)

To validate the conversion and purity, use the following HPLC conditions:

- Column: Inertsil ODS-3V or C18 equivalent (250 x 4.6 mm, 5 µm).[\[9\]](#)
- Mobile Phase A: 10 mM Ammonium Acetate (pH 5.0).
- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[9\]](#)[\[10\]](#)

- Gradient:
 - 0-5 min: 20% B
 - 5-25 min: 20% -> 80% B
 - 25-30 min: 80% B
- Flow Rate: 1.0 mL/min.[10]
- Detection: UV at 254 nm (for intermediates) and 331 nm (for Gefitinib).
- Retention Times (Approx):
 - Quinazolinone KSM: ~8.5 min
 - Aniline: ~12.0 min
 - Gefitinib: ~18.5 min

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